

# 2,2,5-Trimethyldecane: An Obscure Branched Alkane with Limited Documented Applications

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## Compound of Interest

Compound Name: 2,2,5-Trimethyldecane

Cat. No.: B15366581

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An extensive review of scientific literature and chemical databases reveals a significant lack of documented applications for the branched alkane **2,2,5-Trimethyldecane**. While its fundamental chemical and physical properties are cataloged, there is no evidence of its use in scientific research, drug development, or industrial processes. This technical guide summarizes the available information and highlights the absence of applied research for this particular molecule.

## Chemical and Physical Properties

**2,2,5-Trimethyldecane** is a saturated hydrocarbon with the chemical formula  $C_{13}H_{28}$  and a molecular weight of approximately 184.36 g/mol. As a branched-chain alkane, it is an isomer of tridecane. Its structure consists of a ten-carbon decane backbone with three methyl group substitutions at the second and fifth positions.

Property	Value	Source
Molecular Formula	$C_{13}H_{28}$	[1]
Molecular Weight	184.36 g/mol	[1]
CAS Number	62237-96-1	[1]
Predicted Boiling Point	$210.2 \pm 7.0$ °C	[2]
Predicted Density	$0.756 \pm 0.06$ g/cm <sup>3</sup>	[2]

## Synthesis and Manufacturing

Information regarding the specific synthesis or industrial-scale production of **2,2,5-Trimethyldecane** is not readily available in the public domain. General methods for the synthesis of branched alkanes, such as catalytic reforming or alkylation processes used in the petroleum industry, could theoretically produce this compound as part of a complex mixture of isomers. However, no literature specifically details a targeted synthesis of **2,2,5-Trimethyldecane** for any particular application.

## Review of Potential Applications

Despite a thorough search of scientific databases and patent literature, no specific applications for **2,2,5-Trimethyldecane** have been identified. The compound is listed in chemical supplier catalogs, indicating its availability for research purposes, but no published studies have been found that utilize it.

## Drug Development and Biological Activity

There is no available data to suggest that **2,2,5-Trimethyldecane** has been investigated for any pharmacological or biological activity. Its simple hydrocarbon structure makes it an unlikely candidate for a therapeutic agent without significant functionalization.

## Industrial and Chemical Applications

While related isomeric mixtures of alkanes (C11-15-iso-alkanes) have found use as fragrance ingredients, there is no specific mention of **2,2,5-Trimethyldecane** in this or any other industrial context. Its physical properties are similar to those of other components of fuels and lubricants, but its specific contribution or use in these areas is not documented.

## Experimental Protocols

The absence of any published research involving **2,2,5-Trimethyldecane** means there are no experimental protocols to report.

## Signaling Pathways and Logical Relationships

As there is no information on the biological or chemical activity of **2,2,5-Trimethyldecane**, there are no signaling pathways or logical workflows to visualize.

## Conclusion

**2,2,5-Trimethyldecane** remains an obscure chemical entity with no documented applications in the scientific literature or patent records. While its basic chemical properties are known, its potential uses in research, drug development, or industry have yet to be explored. This lack of information presents a "blank slate" for potential future investigation into the properties and applications of this specific branched alkane. For researchers, scientists, and drug development professionals, this compound represents an uncharacterized molecule with potential for novel discovery, should a specific synthetic route or natural source be identified and a research question be posed. At present, however, it is a molecule without a known purpose.

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## References

- 1. 2,2,5-Trimethyldecane | 62237-96-1 [chemicalbook.com]
- 2. 2,5,5-Trimethyldecane | C<sub>13</sub>H<sub>28</sub> | CID 57490909 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,2,5-Trimethyldecane: An Obscure Branched Alkane with Limited Documented Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15366581#literature-review-on-the-applications-of-2-2-5-trimethyldecane]

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